

Technical Guide: N4-Acetylsulfamethoxazole-d4 for Research Applications

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Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B561764

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **N4-Acetylsulfamethoxazole-d4**, a deuterated metabolite of the antibiotic sulfamethoxazole. It is primarily used as an internal standard in quantitative analytical methods, such as mass spectrometry, for pharmacokinetic studies, drug metabolism research, and environmental analysis. This document outlines its commercial suppliers, key technical data, relevant biochemical pathways, and example experimental protocols.

Commercial Suppliers and Technical Data

N4-Acetylsulfamethoxazole-d4 is available from specialized chemical suppliers as an analytical standard. The table below summarizes the technical specifications from prominent vendors.

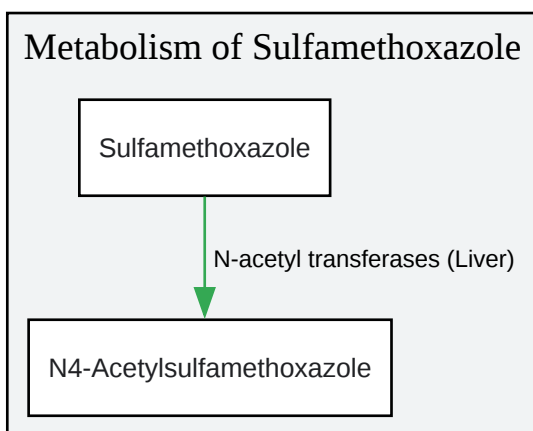
Parameter	LGC Standards[1]	Invivochem[2]
Product Name	N-Acetyl Sulfamethoxazole-d4 (major)	N4-Acetylsulfamethoxazole-d4
CAS Number	1215530-54-3	1215530-54-3
Molecular Formula	C ₁₂ H ₉ D ₄ N ₃ O ₄ S	C ₁₂ H ₉ D ₄ N ₃ O ₄ S
Molecular Weight	299.34 g/mol	299.34 g/mol
Purity	>95% (HPLC)	≥98%
Product Format	Neat	Powder
Storage	-20°C	Powder: -20°C (3 years), 4°C (2 years) In solvent: -80°C (6 months)
Intended Use	Reference Material	Research Use Only

Note: Several suppliers, including Sigma-Aldrich, Santa Cruz Biotechnology, and APExBIO, offer the non-deuterated N4-Acetylsulfamethoxazole (CAS: 21312-10-7), which can be used as a reference standard for impurity analysis or as a calibrant.[3][4]

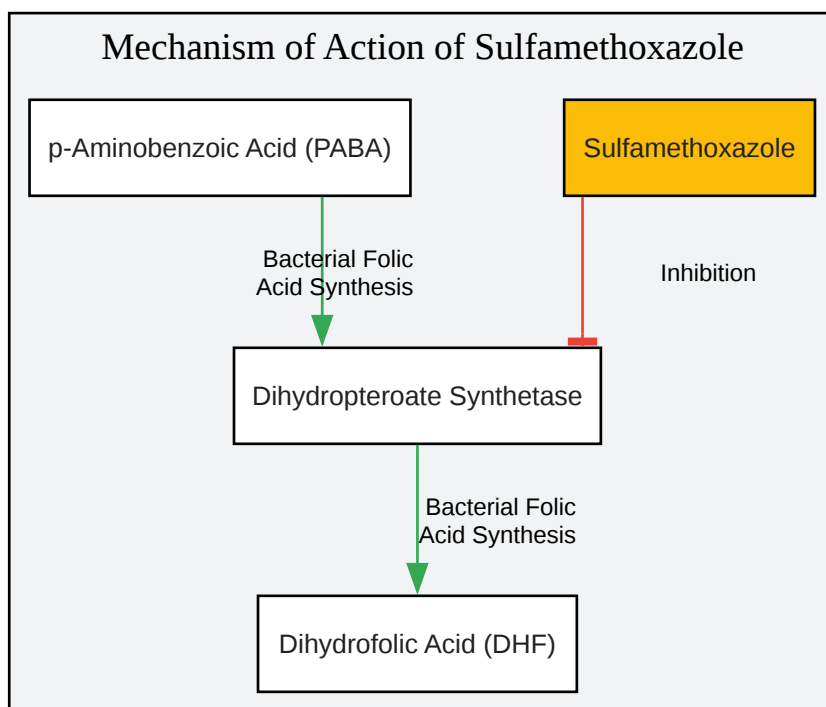
Biochemical Pathways and Mechanism of Action

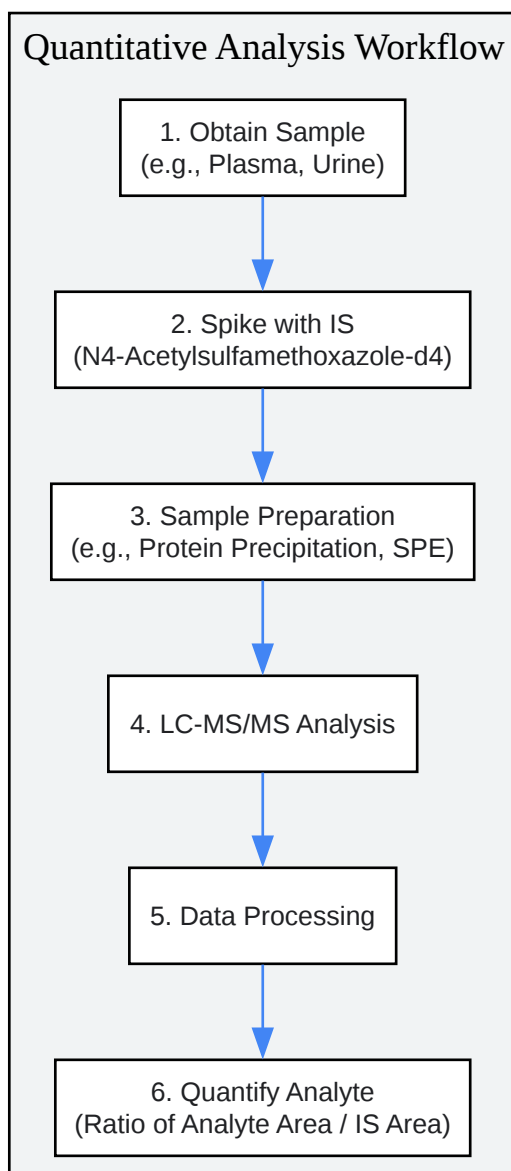
N4-Acetylsulfamethoxazole is the primary metabolite of sulfamethoxazole, an antibiotic that functions by inhibiting bacterial folic acid synthesis.[5] The deuterated form serves as a stable isotope-labeled internal standard to accurately quantify the parent drug or its metabolite in biological matrices.

Metabolism of Sulfamethoxazole



Mechanism of Action of Sulfamethoxazole





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References

- 1. N-Acetyl Sulfamethoxazole-d4 (major) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]

- 2. N4-Acetylsulfamethoxazole-d4 (Acetylsulfamethoxazole-d4) | Bacterial | 1215530-54-3 | Invivochem [invivochem.com]
- 3. scbt.com [scbt.com]
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